

Physical properties of 2-Butyn-1-OL (boiling point, melting point, density)

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Compound of Interest

Compound Name: 2-Butyn-1-OL

Cat. No.: B121050

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An In-depth Technical Guide to the Physical Properties of 2-Butyn-1-ol

This technical guide provides a comprehensive overview of the key physical properties of **2-Butyn-1-ol**, a significant acetylenic alcohol used in various research and development applications, including pharmaceutical and agrochemical synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and logical representations of the compound's physical characteristics.

Core Physical Properties

2-Butyn-1-ol (CAS No: 764-01-2) is a colorless to light yellow liquid at room temperature.^[1] Its fundamental physical properties, including boiling point, melting point, and density, are critical for its handling, application in synthesis, and purification processes.

Data Presentation

The quantitative physical properties of **2-Butyn-1-ol** are summarized in the table below. The data is compiled from various chemical suppliers and databases, representing typical values.

Physical Property	Value	Conditions
Boiling Point	142-143 °C	At 760 mmHg (Standard Atmospheric Pressure)[1][2][3][4]
	145 °C	
	148 °C	[5][6]
Melting Point	-2.2 °C	[1][2][3][4][5]
Density	0.937 g/mL	at 25 °C[1][2][4]
Specific Gravity	0.94	at 20/20 °C[7]
	0.958	

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. While specific experimental reports for **2-Butyn-1-ol** are not detailed in publicly available literature, the methodologies described below represent the common techniques used for such measurements.

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure substance, this occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.[8]

General Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the solidified **2-Butyn-1-ol** (previously cooled below its melting point) is finely powdered and packed into a capillary tube, which is sealed at one end.[9]
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus, often a Thiele tube or a digital device containing a heating block or oil bath.[9]

- Heating: The apparatus is heated slowly and steadily. The rate of heating is reduced to approximately 1-2 °C per minute as the temperature approaches the expected melting point.
[8]
- Observation: The temperature at which the substance first begins to melt (the appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10]

General Protocol (Thiele Tube Method):

- Sample Preparation: A small volume (a few milliliters) of **2-Butyn-1-ol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with its open end submerged in the liquid.[11]
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid such as mineral oil.[11]
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- Observation: As the liquid heats, trapped air in the capillary tube will escape. When the boiling point is reached, a continuous stream of bubbles will emerge from the capillary tube. The heat is then removed. The temperature at which the liquid begins to be drawn back into the capillary tube upon cooling is recorded as the boiling point.[11]

Alternative Protocol (Distillation Method): For larger quantities, the boiling point can be determined during simple distillation. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. This temperature remains constant throughout the distillation of a pure substance.[12]

Density Determination

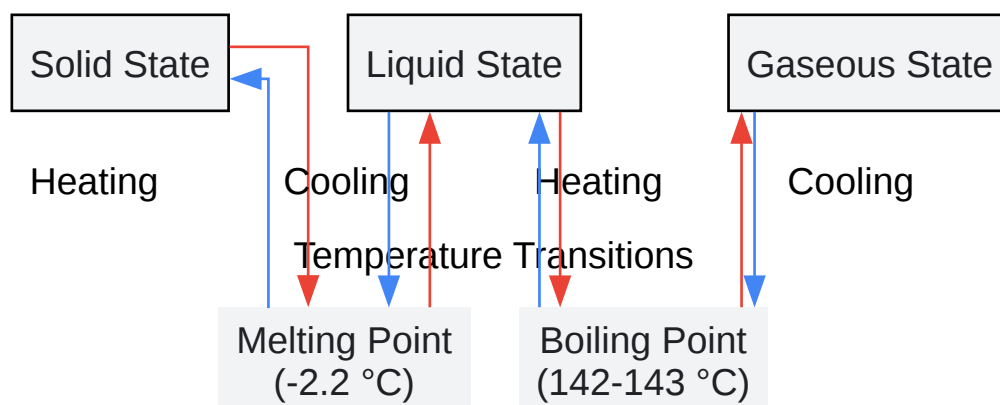
Density is the mass of a substance per unit volume.

General Protocol (Pycnometer or Graduated Cylinder/Balance):

- **Mass Measurement:** The mass of a clean, dry pycnometer (a flask with a specific volume) or a graduated cylinder is measured using an analytical balance.
- **Volume Measurement:** The container is filled with a known volume of **2-Butyn-1-ol**. For a pycnometer, it is filled to its calibrated volume. For a graduated cylinder, the volume is read directly from the markings.
- **Final Mass Measurement:** The mass of the container with the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume. The temperature at which the measurement is made must be recorded as density is temperature-dependent.

Logical Relationships of Physical States

The following diagram illustrates the relationship between the physical states of **2-Butyn-1-ol** as a function of temperature, based on its melting and boiling points at standard pressure.



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Caption: State transitions of **2-Butyn-1-ol** with temperature.

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